

# Ecotoxicity of Aldoxycarb in Aquatic Ecosystems: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Aldoxycarb

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## Introduction

**Aldoxycarb**, also known as aldicarb sulfone, is a carbamate insecticide and a major metabolite of aldicarb.[1][2] As a systemic pesticide, it is effective against a range of agricultural pests. However, its potential for off-target effects, particularly in aquatic environments, necessitates a thorough understanding of its ecotoxicological profile. This technical guide provides a comprehensive overview of the ecotoxicity of **aldoxycarb** to aquatic organisms, including fish, invertebrates, and algae. The information is presented in a structured format to facilitate its use by researchers and environmental risk assessors.

**Aldoxycarb**'s primary mode of action is the inhibition of acetylcholinesterase (AChE), an essential enzyme in the nervous system of insects and vertebrates.[2][3] Inhibition of AChE leads to an accumulation of the neurotransmitter acetylcholine, resulting in continuous nerve stimulation, paralysis, and ultimately death.[2][3] Due to its high water solubility, **aldoxycarb** has the potential to be transported from agricultural fields into nearby aquatic ecosystems through runoff and leaching, making the study of its aquatic toxicity crucial for environmental risk assessment.[4]

This guide summarizes key quantitative toxicity data, details relevant experimental protocols, and provides visual representations of important pathways and workflows to offer a comprehensive resource on the aquatic ecotoxicity of **aldoxycarb**.

## Data Presentation: Ecotoxicity of Aldoxycarb and its Metabolites

The following tables summarize the acute and chronic toxicity of **aldoxycarb** (aldicarb sulfone), aldicarb sulfoxide, and the parent compound aldicarb to various aquatic organisms. The data is compiled from various sources to provide a comparative overview.

Table 1: Acute Toxicity Data for **Aldoxycarb** and Related Compounds in Aquatic Organisms

Species	Common Name	Compound	Endpoint	Value (µg/L)	Exposure Duration	Reference
Oncorhynchus mykiss	Rainbow Trout	Aldoxycarb	96-h LC50	42,000	96 hours	[5]
Lepomis macrochirus	Bluegill Sunfish	Aldoxycarb	96-h LC50	53,000	96 hours	[5]
Pimephales promelas	Fathead Minnow	Aldicarb	30-d LOEC	156	30 days	[6][7]
Daphnia magna	Water Flea	Aldoxycarb	48-h EC50	176	48 hours	[5]
Daphnia magna	Water Flea	Aldicarb	48-h EC50	17	48 hours	[8]
Daphnia laevis	Water Flea	Aldicarb	48-h EC50	49	48 hours	[5]
Daphnia laevis	Water Flea	Aldicarb Sulfoxide	48-h EC50	41	48 hours	[5]
Daphnia laevis	Water Flea	Aldicarb Sulfone	48-h EC50	92	48 hours	[5]
Skeletonema costatum	Marine Diatom	Aldicarb	72-h EC50	>50,000	72 hours	[1][9]

Table 2: Chronic Toxicity Data for **Aldoxycarb** and Related Compounds in Aquatic Organisms

Species	Common Name	Compound	Endpoint	Value (µg/L)	Exposure Duration	Reference
Pimephales promelas	Fathead Minnow	Aldicarb	30-d NOEC	78	30 days	[6][7]
Daphnia magna	Water Flea	Aldicarb	21-d LOEC	10	21 days	[8]
Daphnia laevis	Water Flea	Aldicarb	21-d LOEC	10	21 days	[8]

## Experimental Protocols

The ecotoxicity data presented in this guide are typically generated following standardized protocols to ensure reproducibility and comparability. The following sections detail the methodologies for key experiments based on Organisation for Economic Co-operation and Development (OECD) and U.S. Environmental Protection Agency (EPA) guidelines.

### Algal Growth Inhibition Test (Based on OECD Guideline 201)

This test evaluates the effects of a substance on the growth of freshwater microalgae, such as *Pseudokirchneriella subcapitata* (formerly *Selenastrum capricornutum*) or *Scenedesmus subspicatus*.[\[10\]](#)

- Test Organism: Exponentially growing cultures of a selected green alga species.
- Test Duration: Typically 72 hours.[\[10\]](#)
- Test System: Batch cultures in flasks under constant illumination and temperature (e.g., 21-24°C).[\[10\]](#)
- Test Concentrations: A geometric series of at least five concentrations and a control.
- Procedure:

- Prepare a nutrient-rich growth medium and the test solutions with the desired concentrations of **aldoxycarb**.
- Inoculate the flasks with a low density of algal cells to allow for exponential growth.
- Incubate the flasks under continuous fluorescent lighting.
- Measure algal biomass (e.g., cell counts, fluorescence, or optical density) at 24, 48, and 72 hours.<sup>[10]</sup>
- Endpoints: The primary endpoints are the inhibition of growth rate and yield, from which ECx values (e.g., EC50) and the No Observed Effect Concentration (NOEC) are calculated by comparing the growth in the test concentrations to the control.<sup>[10]</sup>

## Daphnia sp. Acute Immobilisation Test (Based on OECD Guideline 202)

This test assesses the acute toxicity of a substance to daphnids, most commonly *Daphnia magna*.

- Test Organism: Young daphnids (<24 hours old).
- Test Duration: 48 hours.
- Test System: Static or semi-static system in glass beakers at a constant temperature (e.g., 20°C) with a defined light-dark cycle (e.g., 16h light: 8h dark).
- Test Concentrations: At least five concentrations in a geometric series, plus a control.
- Procedure:
  - Place a specified number of young daphnids (e.g., 5) into each test vessel containing the test solution.
  - Observe the daphnids at 24 and 48 hours for immobilisation (i.e., inability to swim after gentle agitation).

- Endpoints: The primary endpoint is the EC50 at 48 hours, which is the concentration that immobilizes 50% of the daphnids. The NOEC can also be determined.

## Daphnia magna Reproduction Test (Based on OECD Guideline 211)

This chronic test evaluates the impact of a substance on the reproductive output of *Daphnia magna*.[\[11\]](#)

- Test Organism: Young female daphnids (<24 hours old).
- Test Duration: 21 days.[\[11\]](#)
- Test System: Semi-static system with renewal of the test solutions at least three times a week.[\[11\]](#)
- Test Conditions: Similar to the acute test but with the addition of food (e.g., algae) to support growth and reproduction.[\[12\]](#)
- Procedure:
  - Individually house daphnids in beakers with the test solution and food.
  - At each renewal, count and remove the offspring produced.
  - Monitor the survival of the parent daphnids.
- Endpoints: The primary endpoint is the total number of live offspring produced per parent animal. Other endpoints include time to first brood, and parent survival and growth. The NOEC and LOEC for reproduction are determined.[\[11\]](#)

## Fish Early-Life Stage Toxicity Test (Based on OECD Guideline 210)

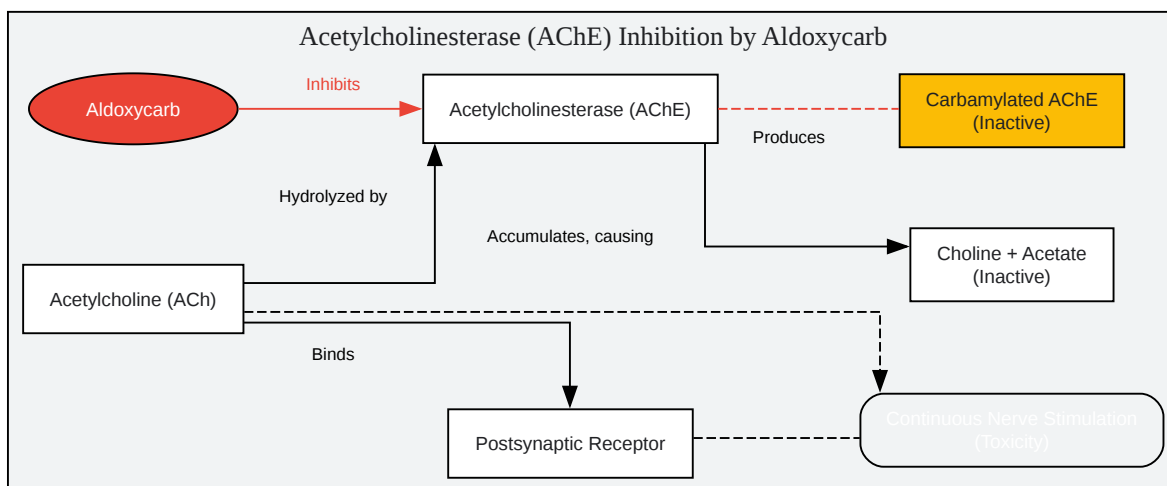
This test assesses the toxicity of a substance to the early developmental stages of fish, such as rainbow trout (*Oncorhynchus mykiss*) or fathead minnow (*Pimephales promelas*).[\[13\]](#)

- Test Organism: Newly fertilized fish eggs.

- Test Duration: Varies by species, from egg fertilization to a specific time post-hatch (e.g., 30 days for fathead minnow).[\[7\]](#)[\[13\]](#)
- Test System: Flow-through or semi-static system with daily renewal of test solutions.
- Test Conditions: Controlled temperature, pH, dissolved oxygen, and photoperiod specific to the test species. For example, a test with fathead minnows might be conducted at 25°C with a 16h light: 8h dark photoperiod.[\[14\]](#)[\[15\]](#)
- Procedure:
  - Place a specific number of fertilized eggs into replicate test chambers for each concentration and a control.
  - Monitor daily for egg mortality, hatching success, and larval survival.
  - At the end of the test, measure larval length and weight.
- Endpoints: The primary endpoints are hatching success, larval survival, and growth (length and weight). The NOEC and LOEC are determined for the most sensitive endpoint.[\[13\]](#)

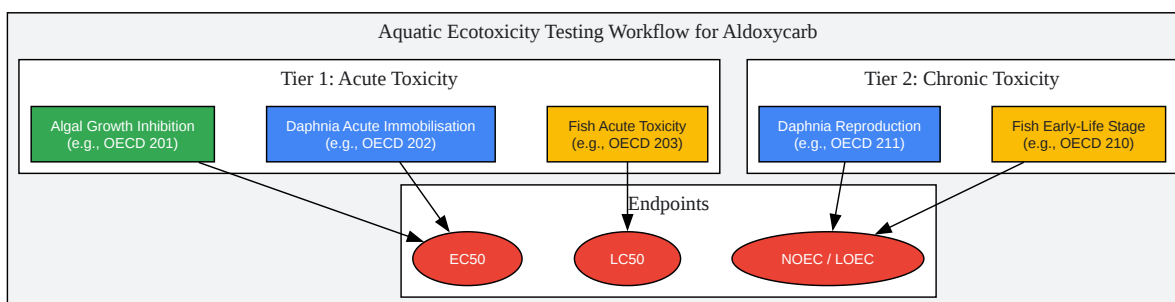
## Mandatory Visualizations

The following diagrams, created using the DOT language, illustrate key concepts related to the ecotoxicity and risk assessment of **aldoxycarb**.



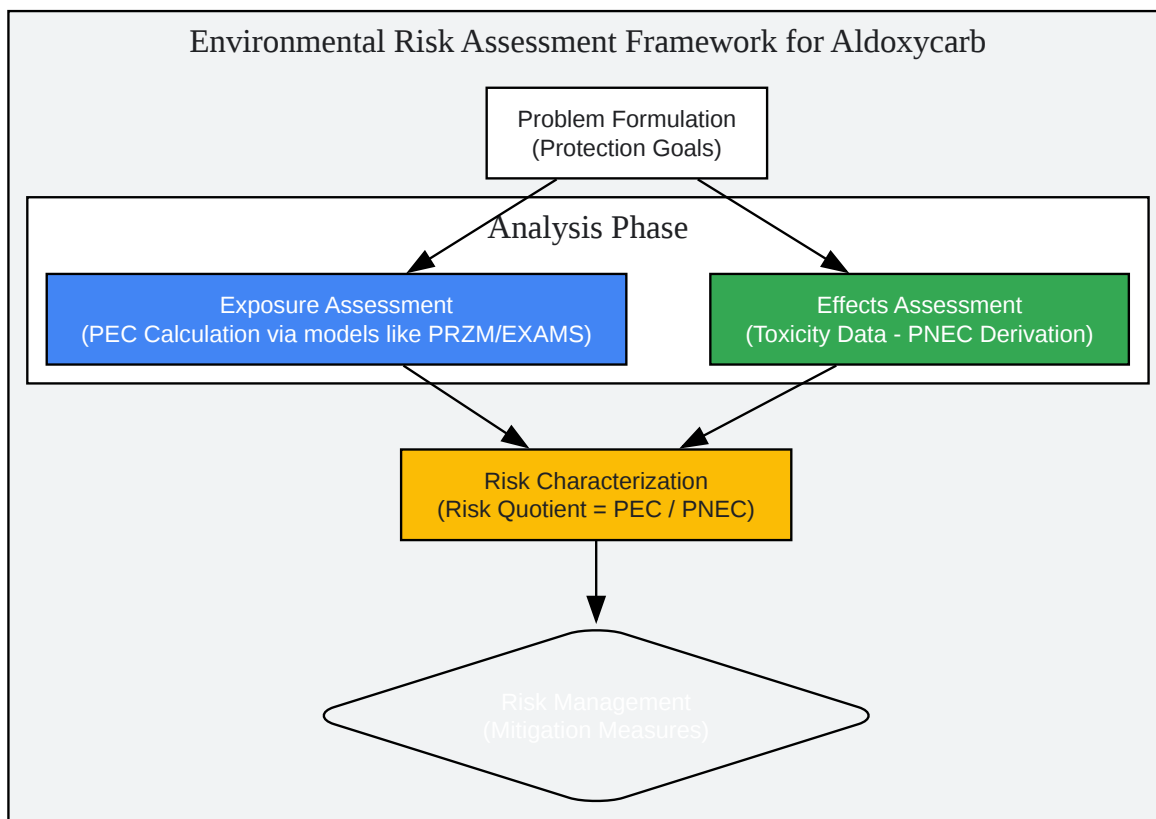
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Caption: Mechanism of acetylcholinesterase inhibition by **aldoxycarb**.



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Caption: Tiered experimental workflow for aquatic ecotoxicity testing.



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Caption: Tiered approach for aquatic environmental risk assessment.

## Conclusion

The available data indicate that **aldoxycarb** and its related compounds, particularly aldicarb and aldicarb sulfoxide, are highly toxic to aquatic invertebrates, with acute EC50 and chronic LOEC values in the low µg/L range for species like *Daphnia*.<sup>[5][8]</sup> Fish appear to be less sensitive to **aldoxycarb** itself, with LC50 values in the mg/L range.<sup>[5]</sup> However, the parent compound aldicarb shows higher toxicity to fish.<sup>[16]</sup> Algae are generally considered to have low sensitivity to aldicarb and its metabolites.<sup>[1][9]</sup>

The primary mechanism of toxicity is the inhibition of acetylcholinesterase, a well-understood pathway that has significant implications for the nervous system of non-target aquatic organisms. The high water solubility and potential for environmental transport of **aldoxycarb**



underscore the importance of robust ecotoxicological data for conducting accurate environmental risk assessments.

This technical guide provides a consolidated resource for researchers and professionals, summarizing the current state of knowledge on the aquatic ecotoxicity of **aldoxycarb**. The provided data tables, experimental protocol outlines, and visual diagrams are intended to support further research and inform regulatory decision-making to ensure the protection of aquatic ecosystems.

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## References

- 1. academic.oup.com [academic.oup.com]
- 2. Aldoxycarb [sitem.herts.ac.uk]
- 3. benchchem.com [benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. DSpace [iris.who.int]
- 6. researchgate.net [researchgate.net]
- 7. OPP Pesticide Ecotoxicity Database [ecotox.ipmcenters.org]
- 8. ccme.ca [ccme.ca]
- 9. cdn.who.int [cdn.who.int]
- 10. Algal toxicity – growth inhibition | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 11. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 12. erem.ktu.lt [erem.ktu.lt]
- 13. Specialty Chemicals | Fish, Early-life Stage Toxicity Test [jrfglobal.com]
- 14. downloads.regulations.gov [downloads.regulations.gov]
- 15. cc.ut.ee [cc.ut.ee]

- 16. [apvma.gov.au](https://apvma.gov.au) [[apvma.gov.au](https://apvma.gov.au)]
- To cite this document: BenchChem. [Ecotoxicity of Aldoxycarb in Aquatic Ecosystems: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1666834#ecotoxicity-data-of-aldoxycarb-on-aquatic-organisms>]

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
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